

2-Chloro-5-methoxypyridin-3-amine CAS number and structure

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Compound of Interest

Compound Name: 2-Chloro-5-methoxypyridin-3-amine

Cat. No.: B1357752

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An In-depth Technical Guide to 2-Chloro-5-methoxypyridin-3-amine

This technical guide provides a comprehensive overview of **2-Chloro-5-methoxypyridin-3-amine**, a substituted pyridine derivative of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines its chemical identity, physicochemical properties, synthetic routes, applications in medicinal chemistry, and essential safety and handling information.

Chemical Identity

2-Chloro-5-methoxypyridin-3-amine is a heterocyclic aromatic compound. Its structure features a pyridine ring substituted with a chloro group at the 2-position, an amine group at the 3-position, and a methoxy group at the 5-position. This arrangement of functional groups makes it a versatile building block in organic synthesis.

- Chemical Name: **2-Chloro-5-methoxypyridin-3-amine**
- CAS Number: 720666-45-5[1][2]
- Molecular Formula: C₆H₇ClN₂O[1][2]
- Synonyms: 3-AMINO-2-CHLORO-5-METHOXPYRIDINE, 3-Pyridinamine, 2-chloro-5-methoxy-[1]

Caption: Chemical structure of **2-Chloro-5-methoxypyridin-3-amine**.

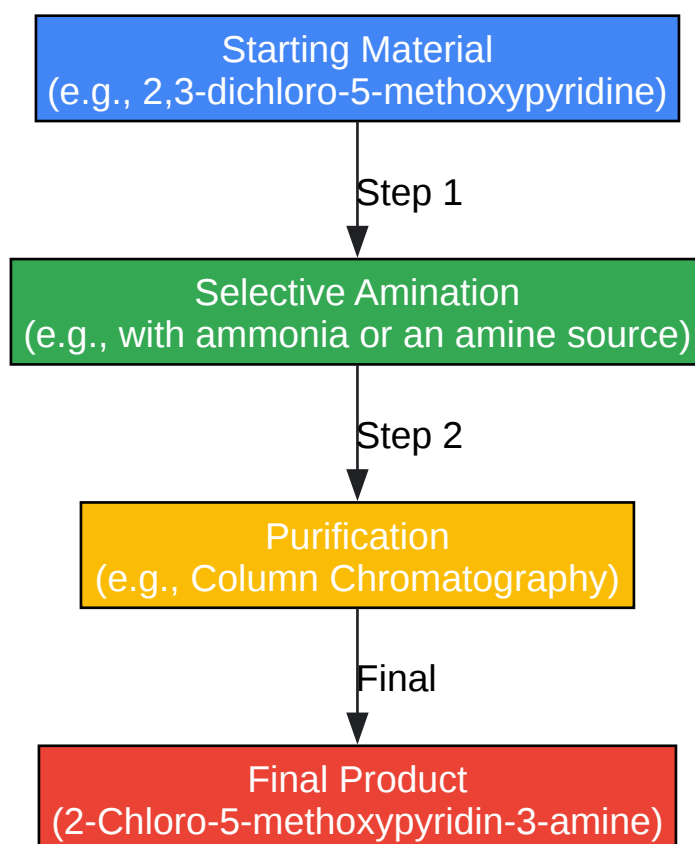
Physicochemical Properties

The physical and chemical properties of this compound are summarized below. These properties are essential for designing synthetic reactions, purification procedures, and for understanding its behavior in various chemical environments.

Property	Value
Molecular Weight	158.59 g/mol [1]
Exact Mass	158.0246905 u [1]
Density	1.311 g/cm ³ [1]
Boiling Point	311.9 °C at 760 mmHg [1]
Flash Point	142.4 °C [1]
Refractive Index	1.578 [1]
Vapor Pressure	0.000548 mmHg at 25°C [1]
pKa	0.21 ± 0.10 (Predicted) [1]
LogP	1.90700 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	3 [1]
Rotatable Bond Count	1 [1]

Synthesis and Experimental Protocols

The synthesis of **2-Chloro-5-methoxypyridin-3-amine** typically involves a multi-step process starting from simpler pyridine derivatives. A representative synthetic pathway is outlined below. The presence of multiple functional groups requires careful selection of reagents and reaction conditions to achieve regioselectivity.



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Caption: Generalized synthetic workflow for **2-Chloro-5-methoxypyridin-3-amine**.

Representative Experimental Protocol

This protocol is a generalized procedure based on common organic synthesis methodologies for similar compounds.

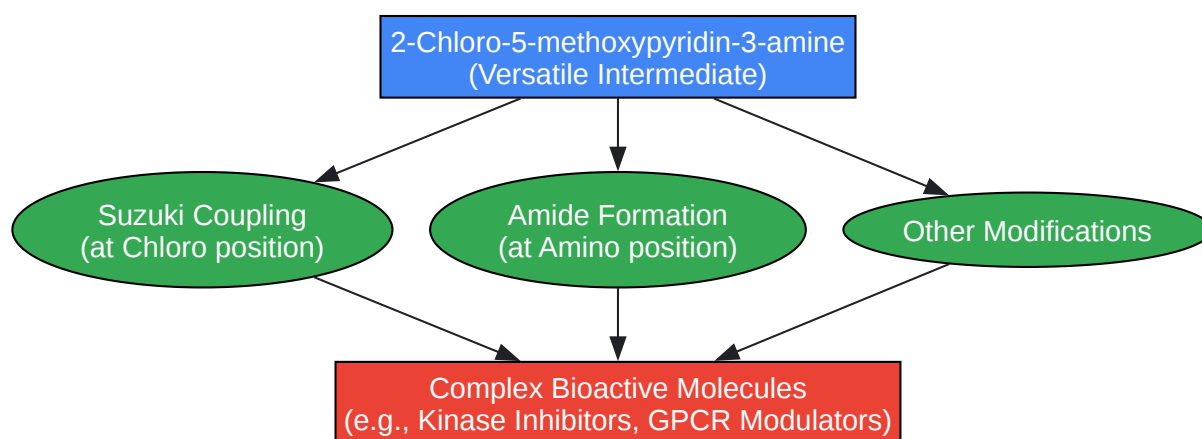
- **Reaction Setup:** A solution of a suitable precursor, such as 2,3-dichloro-5-methoxypyridine, is prepared in a polar aprotic solvent like dimethylformamide (DMF) within a sealed reaction vessel.
- **Amination:** An ammonia source, such as a solution of ammonia in a suitable solvent or an ammonium salt with a base, is added to the reaction mixture.
- **Heating and Monitoring:** The mixture is heated to a temperature typically ranging from 80-120°C. The progress of the reaction is monitored by techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with water and brine to remove inorganic impurities.
- **Purification:** The crude product is dried over an anhydrous salt (e.g., sodium sulfate), filtered, and concentrated. Final purification is achieved by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield pure **2-Chloro-5-methoxypyridin-3-amine**.

Applications in Research and Drug Development

2-Chloro-5-methoxypyridin-3-amine serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the agrochemical and pharmaceutical industries.[3] Its utility stems from the distinct reactivity of its functional groups:

- The amino group acts as a nucleophile or can be transformed into other functional groups.
- The chloro group is a key site for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the introduction of various aryl, heteroaryl, or alkyl groups.
- The methoxy group influences the electronic properties of the pyridine ring and can affect the molecule's metabolic stability and binding affinity in biological systems.



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Caption: Role as a building block in synthesizing complex bioactive molecules.

This compound and its analogs are valuable scaffolds for creating libraries of novel compounds for high-throughput screening in drug discovery programs. The strategic placement of its functional groups allows for systematic modifications to explore structure-activity relationships (SAR).

Safety and Handling

Appropriate safety precautions must be observed when handling **2-Chloro-5-methoxypyridin-3-amine**.

- General Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4] Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke when using this product.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[5] In case of insufficient ventilation, wear suitable respiratory equipment.
- Storage: Store in a cool, dry place in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) at 2–8 °C.[1] Keep away from incompatible materials such as strong oxidizing agents.[5]
- First Aid Measures:
 - If on skin: Wash with plenty of soap and water.[5]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.[5]
 - If swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[5]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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